

m-PEG2-Amine: A Technical Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: *m*-PEG2-Amine

Cat. No.: B1677425

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **m-PEG2-Amine** (CAS No. 31576-51-9). The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of the potential hazards and the necessary precautions for safe laboratory use. This document is intended to supplement, not replace, institutional safety protocols and standard operating procedures.

Chemical Identification and Properties

m-PEG2-Amine, also known as 2-(2-Methoxyethoxy)ethanamine, is a hydrophilic PEG linker containing a terminal amino group. Its structure facilitates the modification of molecules to increase their solubility in aqueous media, making it a valuable tool in drug delivery, nanotechnology, and bioconjugation.^{[1][2]}

Identifier	Value
Chemical Name	2-(2-Methoxyethoxy)ethanamine[3]
Synonyms	m-PEG2-Amine, 1-(2-Aminoethoxy)-2-methoxyethane, Di(ethylene glycol) methyl ether amine[3]
CAS Number	31576-51-9[3]
Molecular Formula	C5H13NO2[3]
Molecular Weight	119.16 g/mol [3]

Hazard Identification and Classification

The hazard classification for **m-PEG2-Amine** can vary between suppliers. It is crucial to consult the specific SDS for the product in use. A summary of GHS classifications found is presented below.

Hazard Class	GHS Classification	Source
Acute Oral Toxicity	Category 4	[3]
Acute Aquatic Toxicity	Category 1	[3]
Chronic Aquatic Toxicity	Category 1	[3]

Some suppliers classify m-PEG derivatives as not a hazardous substance or mixture.[4][5] However, it is prudent to handle the compound with care, assuming potential hazards in the absence of comprehensive toxicological data.

Hazard Statements:

- H302: Harmful if swallowed.[3]
- H410: Very toxic to aquatic life with long lasting effects.[3]

Precautionary Measures and Safe Handling

Adherence to proper handling protocols is essential to minimize risk when working with **m-PEG2-Amine**. A generalized workflow for safe handling is depicted below.

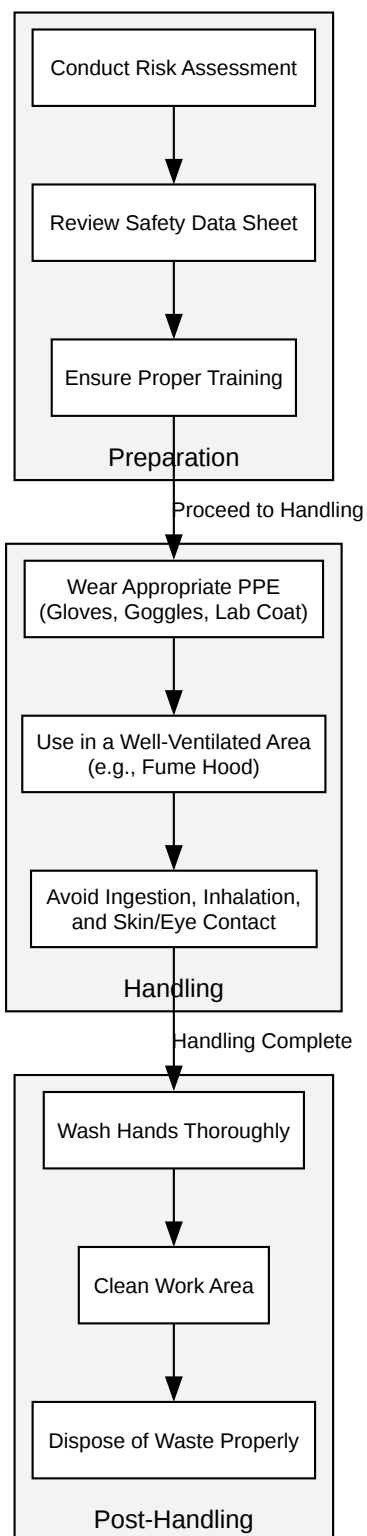


Figure 1: General Safe Handling Workflow

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Caption: Figure 1: General Safe Handling Workflow.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Use chemical safety goggles or glasses that are tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[4]
- Skin Protection: Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact. Wash and dry hands after handling.[4]
- Respiratory Protection: A system of local and/or general exhaust is recommended. If risk of inhalation is present, use a NIOSH-approved respirator.[6]

First Aid Measures

In case of exposure, follow these first aid measures and seek medical attention.

Exposure Route	First Aid Measures	Source
Ingestion	If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth. Never give anything by mouth to an unconscious person.[3][4]	
Inhalation	Move person into fresh air. If not breathing, give artificial respiration.[4]	
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing.[4]	
Eye Contact	Flush eyes with water as a precaution. Remove contact lenses if present and easy to do. Continue rinsing.[3][4]	

Storage and Disposal

Storage:

- Store in a cool, dry, and well-ventilated area.[6]
- Keep container tightly closed. Some sources recommend storage at -20°C for long-term stability.[2][6]
- Protect from moisture and light.[7][8]
- Store away from incompatible materials such as strong oxidizing agents.[5]

Disposal:

- Dispose of contents and container to an approved waste disposal plant.[3]
- Do not let the product enter drains.[9]
- Disposal should be in accordance with local, state, and federal regulations.

Toxicological and Ecological Information

Detailed toxicological studies for **m-PEG2-Amine** are limited. The chemical, physical, and toxicological properties have not been thoroughly investigated.[5]

Quantitative Toxicity Data:

- No specific LD50 or LC50 data is readily available in the reviewed safety data sheets.

Ecological Information:

- **m-PEG2-Amine** is classified as very toxic to aquatic life with long-lasting effects.[3]
- Avoid release to the environment and collect any spillage.[3]

Experimental Protocol: A Generalized Safety Assessment Workflow

While specific experimental safety protocols for **m-PEG2-Amine** are not published, a general workflow for the safety assessment of a chemical compound is outlined below. This logical diagram illustrates the typical progression of a toxicological evaluation.

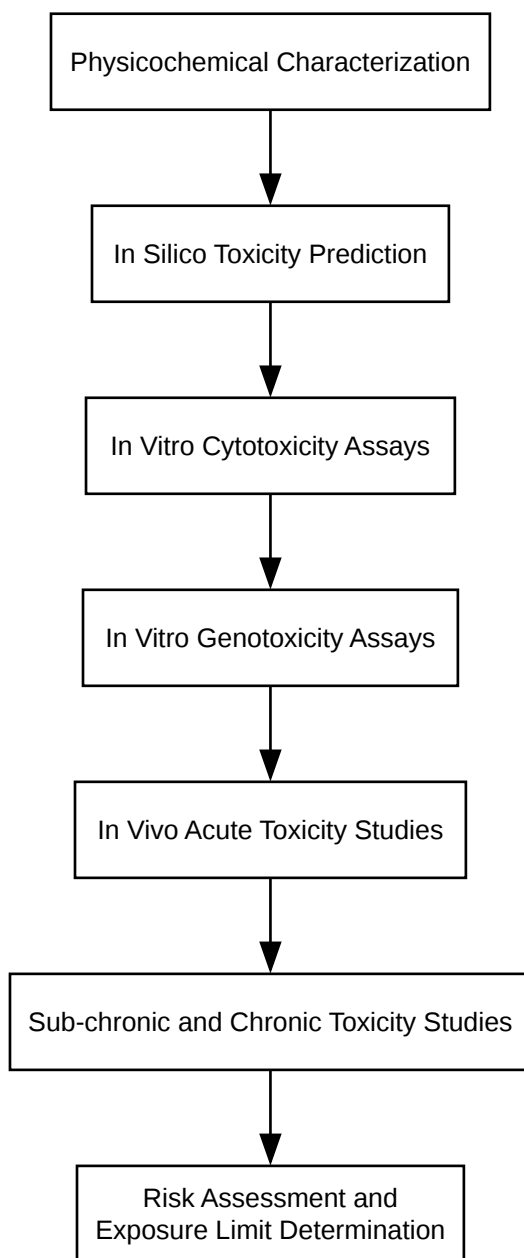


Figure 2: Generalized Chemical Safety Assessment Workflow

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Caption: Figure 2: Generalized Chemical Safety Assessment Workflow.

This guide is intended for informational purposes only and is based on publicly available safety data sheets. Researchers are strongly encouraged to consult the specific SDS provided by their supplier and to follow all institutional and regulatory safety guidelines.

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